

Spectroscopic Characterization of L-Amoxicillin: An In-depth Technical Guide

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Compound of Interest

Compound Name: *L-Amoxicillin*

Cat. No.: *B1667256*

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Introduction

L-Amoxicillin is a broad-spectrum, β -lactam antibiotic widely used to treat bacterial infections caused by susceptible microorganisms.[1] As a semi-synthetic derivative of 6-aminopenicillanic acid (6-APA), its efficacy and safety are contingent upon its structural integrity and purity.[2] A comprehensive spectroscopic characterization is therefore essential for quality control, structural elucidation, and the development of analytical methods in pharmaceutical manufacturing and drug development.[2] This guide provides a detailed overview of the core spectroscopic techniques used to analyze **L-Amoxicillin**, including Ultraviolet-Visible (UV-Vis) Spectroscopy, Fourier-Transform Infrared (FT-IR) Spectroscopy, Nuclear Magnetic Resonance (NMR) Spectroscopy, and Mass Spectrometry (MS).

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy is a rapid and simple method used for the quantitative analysis of amoxicillin in pharmaceutical dosage forms.[3][4] The technique relies on the principle that the molecule absorbs light in the UV-Vis region, with the absorbance being proportional to its concentration.

Data Presentation: UV-Vis Absorption

The characteristic UV absorption maxima (λ_{max}) for **L-Amoxicillin** vary depending on the solvent used for analysis.

Solvent / Medium	λ_{max} (nm)	Reference
0.1N HCl	229, 272	[5]
0.1N HCl	230	[4]
Water / Diluted Solution	228	[3]
Ethanol	230, 274	[5]
Ethanol	272	[6]
0.1 N NaOH	247	[6]
Dimethyl sulfoxide-acetonitrile	270	[7]

Experimental Protocol: UV-Vis Analysis

This protocol outlines a general procedure for the quantitative determination of **L-Amoxicillin**.

- **Standard Stock Solution Preparation:** Accurately weigh and dissolve 100 mg of pure **L-Amoxicillin** reference standard in a 100 mL volumetric flask using a suitable solvent (e.g., a 20:30 v/v mixture of methanol and water or 0.1N HCl) to obtain a concentration of 1000 $\mu\text{g/mL}$. [3][4]
- **Working Standard Solutions:** Prepare a series of dilutions from the stock solution to create working standards within a linear concentration range (e.g., 1.0–15.0 $\mu\text{g/mL}$). [3][4]
- **Sample Preparation:** For pharmaceutical formulations, accurately weigh a portion of the powdered capsule or tablet content equivalent to 10 mg of amoxicillin. [3][4] Transfer it to a 100 mL volumetric flask, add the solvent, and sonicate for approximately 10 minutes to ensure complete dissolution. [3] Dilute to volume with the solvent. Filter the solution through a Whatman No. 41 filter paper. [3] Further dilute this solution to fall within the established linear range.
- **Spectrophotometric Measurement:** Use a double-beam UV-Vis spectrophotometer. Record the absorbance of the sample and standard solutions against a solvent blank over the 200–400 nm range to determine the λ_{max} . [2][4]

- Quantification: Construct a calibration curve by plotting absorbance versus the concentration of the working standards. Determine the concentration of **L-Amoxicillin** in the sample solution from the regression equation of the calibration curve.[\[4\]](#)

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy is a powerful technique for identifying the functional groups present in a molecule, providing a unique molecular "fingerprint".[\[8\]](#) It is highly effective for confirming the identity of **L-Amoxicillin** and is suitable for routine analysis without extensive sample preparation, especially when using Attenuated Total Reflection (ATR)-FTIR.[\[6\]](#)[\[9\]](#)

Data Presentation: Characteristic FT-IR Absorption Bands

The FT-IR spectrum of **L-Amoxicillin** displays several characteristic absorption bands corresponding to its key functional groups.

Wavenumber (cm ⁻¹)	Functional Group Assignment	Reference
> 3000 (broad)	O-H and N-H stretching	[10]
1766 - 1771	C=O stretching (β -lactam ring)	[11]
1666 - 1693	C=O stretching (amide)	[10]
1587	Carboxylate (COO ⁻)	[11]
1390	Hydroxyl groups	[10]

Experimental Protocol: FT-IR Analysis

The use of an ATR-FTIR spectrometer simplifies the analysis.

- Instrument Setup: Use an FT-IR spectrometer equipped with an ATR accessory.
- Background Scan: Perform a background scan to record the spectrum of the empty ATR crystal, which will be subtracted from the sample spectrum.

- **Sample Analysis:** Place a small amount of the **L-Amoxicillin** powder directly onto the ATR crystal.
- **Data Acquisition:** Record the infrared spectrum, typically over a range of 4000 to 400 cm^{-1} .
- **Data Analysis:** Identify the characteristic absorption peaks and compare them to a reference spectrum of **L-Amoxicillin** to confirm its identity. The similarity between the spectra is a strong indicator of the compound's identity.[\[6\]](#)

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an unparalleled tool for the definitive structural elucidation of molecules. Both ^1H (proton) and ^{13}C NMR provide detailed information about the chemical environment of individual atoms within the **L-Amoxicillin** structure.

Data Presentation: ^1H and ^{13}C NMR Chemical Shifts

The following data were acquired in deuterium oxide (D_2O). Chemical shifts (δ) are reported in parts per million (ppm).

Table 3: ^1H NMR Spectroscopic Data for **L-Amoxicillin** (400 MHz, D_2O)[\[2\]](#)[\[12\]](#)

Proton Assignment	Chemical Shift (δ) ppm	Multiplicity
Aromatic CH	~7.28	d
Aromatic CH	~6.80	d
H-6	~5.60	d
H-5	~5.55	d
H-3	~4.25	s
2-CH ₃ (α)	~1.50	s
2-CH ₃ (β)	~1.45	s

Table 4: ^{13}C NMR Spectroscopic Data for **L-Amoxicillin** (D_2O)[\[2\]](#)

Carbon Assignment	Chemical Shift (δ) ppm
C=O (β -lactam)	177.5
C=O (amide)	173.0
C=O (acid)	172.5
Aromatic C-OH	157.0
Aromatic C	130.0
Aromatic C-CH	128.5
Aromatic CH	115.5
C-5	68.5
C-3	67.0
C-6	59.0
α -C	57.5
C-2	47.0
2-CH ₃ (α)	31.0
2-CH ₃ (β)	29.5

Experimental Protocol: NMR Analysis

- Sample Preparation: Accurately weigh approximately 10-20 mg of the **L-Amoxicillin** sample.
[\[12\]](#)
- Dissolution: Dissolve the sample in about 0.6-0.7 mL of a suitable deuterated solvent, such as deuterium oxide (D₂O), inside a clean vial.[\[2\]](#)[\[12\]](#)
- Transfer: Transfer the resulting solution into a 5 mm NMR tube.[\[12\]](#)
- Data Acquisition: Acquire ¹H and ¹³C NMR spectra on a high-field NMR spectrometer (e.g., 400 MHz or higher).[\[12\]](#) For analysis in aqueous solvents, a water suppression technique may be required.[\[13\]](#)

- **Data Processing:** Process the acquired data (Fourier transform, phase correction, and baseline correction) and assign the signals based on their chemical shifts, multiplicities, and coupling constants.

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and elemental composition of a compound and to elucidate its structure by analyzing its fragmentation patterns. Electrospray ionization (ESI) is a common technique for analyzing **L-Amoxicillin**, often coupled with liquid chromatography (LC-MS).^{[14][15]}

Data Presentation: Mass Spectrometry Fragmentation

L-Amoxicillin (C₁₆H₁₉N₃O₅S) has a calculated mass for the protonated molecule [M+H]⁺ of 366.1118.^{[14][15]}

m/z (mass-to-charge ratio)	Ion / Fragment Assignment	Reference
366.1114	[M+H] ⁺ (Protonated molecule)	[14]
349	[M+H - NH ₃] ⁺ (Loss of ammonia)	[14][16]
208	Result of β-lactam ring cleavage	[16][17]
160	Amoxicillin diketopiperazine fragment / Further fragmentation	[16]
114	Thiazolidine ring fragment	[16]

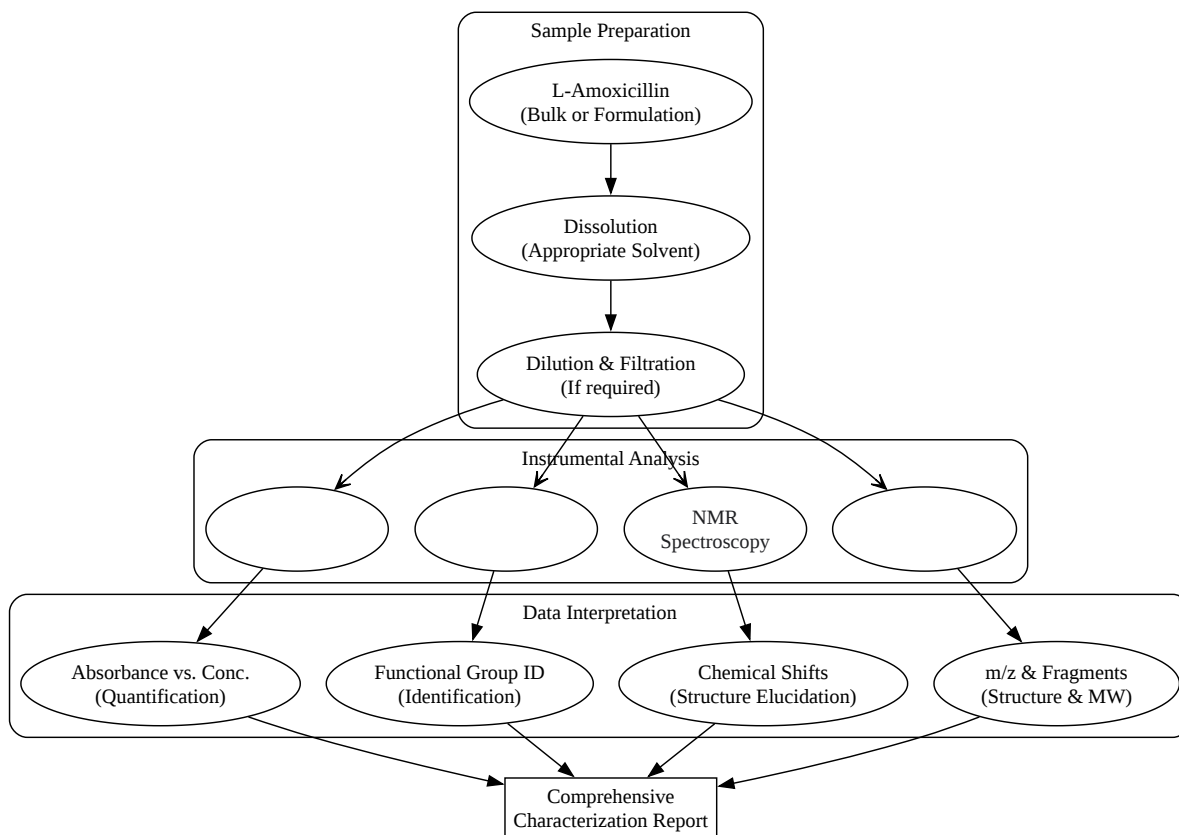
Experimental Protocol: LC-MS Analysis

- **Sample Preparation:** Prepare a solution of **L-Amoxicillin** at a concentration of approximately 1 mg/mL in a mixture of methanol and acetonitrile (e.g., 4:1 v/v).^[14]
- **Chromatography:** Inject a small volume (e.g., 0.5-1.0 µL) into a Liquid Chromatography (LC) system, typically with a C18 column (e.g., Shim-pack VP-ODS).^[14] Use a gradient elution

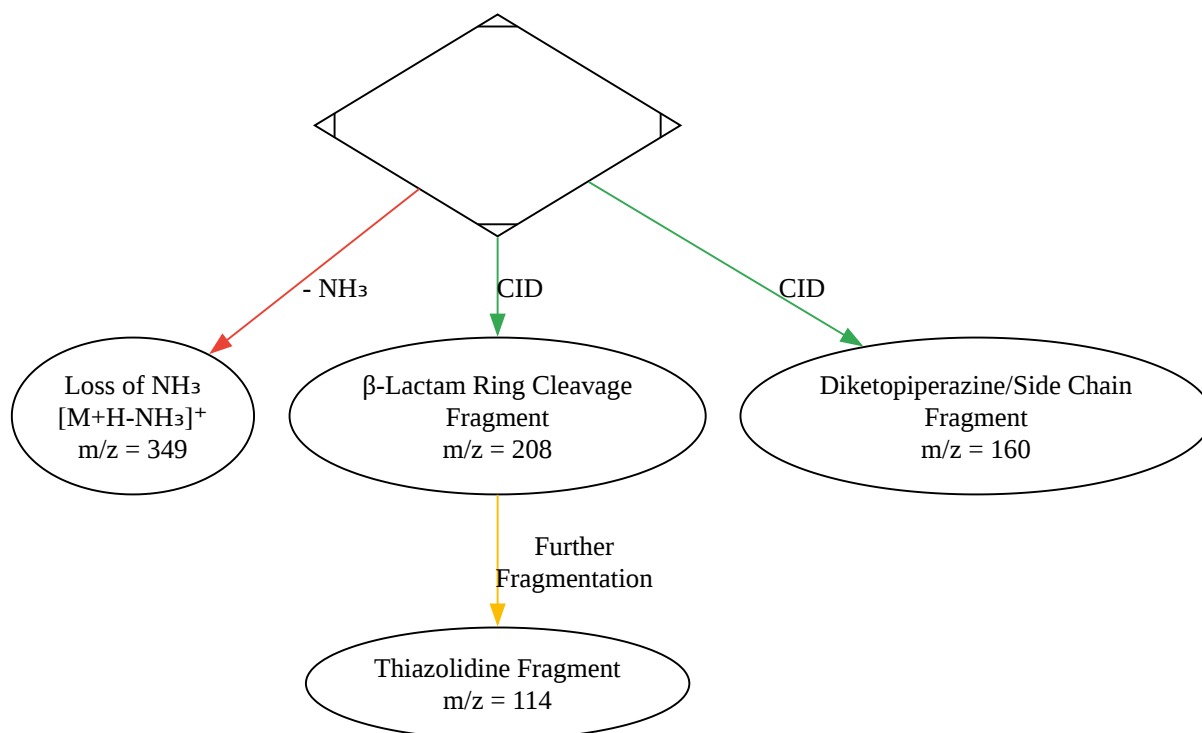
program with mobile phases such as water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).^[14]

- Mass Spectrometry: Operate the mass spectrometer in positive electrospray ionization (+ESI) mode.^{[14][15]}
- Data Acquisition: Set the scan range to acquire data for the parent ion (e.g., m/z 100-500).^[14] For fragmentation studies (MS/MS or MSⁿ), select the protonated molecular ion (m/z 366) as the precursor and apply collision-induced dissociation (CID) to generate fragment ions.^{[15][18]}
- Data Analysis: Analyze the resulting mass spectra to confirm the molecular weight and identify characteristic fragment ions to verify the structure. High-resolution mass spectrometry can provide accurate mass measurements to confirm the elemental composition of the parent and fragment ions.^[15]

Visualizations: Workflows and Pathways



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References

- 1. usp-pqm.org [usp-pqm.org]
- 2. benchchem.com [benchchem.com]
- 3. View of Development and Validation of a Simple UV-Vis Spectrophotometric Method for the Quantitative Determination of Amoxicillin in Pharmaceutical Dosage Forms [journal.utripoli.edu.ly]

- 4. ijpar.com [ijpar.com]
- 5. iasj.rdd.edu.iq [iasj.rdd.edu.iq]
- 6. biomedres.us [biomedres.us]
- 7. dergipark.org.tr [dergipark.org.tr]
- 8. researchgate.net [researchgate.net]
- 9. mdpi.com [mdpi.com]
- 10. researchgate.net [researchgate.net]
- 11. pubs.acs.org [pubs.acs.org]
- 12. benchchem.com [benchchem.com]
- 13. dn710206.ca.archive.org [dn710206.ca.archive.org]
- 14. lcms.cz [lcms.cz]
- 15. public.jenck.com [public.jenck.com]
- 16. A Comprehensive Study to Identify Major Metabolites of an Amoxicillin–Sulbactam Hybrid Molecule in Rats and Its Metabolic Pathway Using UPLC-Q-TOF-MS/MS - PMC [pmc.ncbi.nlm.nih.gov]
- 17. Electrospray ionization collision-induced dissociation tandem mass spectrometry of amoxicillin and ampicillin and their degradation products - PubMed [pubmed.ncbi.nlm.nih.gov]
- 18. pubs.acs.org [pubs.acs.org]
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